Technical Guide: Synthesis and Functionalization of 3-Halopyrazole-4-carbaldehyde Derivatives

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Compound of Interest

Compound Name:	*3-bromo-1-phenyl-1H-pyrazole-4-carbaldehyde*
Cat. No.:	*B11760307*

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Executive Summary

The 3-halopyrazole-4-carbaldehyde scaffold represents a "privileged structure" in drug discovery. Its utility stems from the orthogonal reactivity of its substituents. The C-4 aldehyde allows for rapid library generation via Schiff base formation or Knoevenagel condensation, while the C-3 halogen (typically Cl or Br) serves as a gateway for carbon-carbon bond formation via Palladium-catalyzed cross-coupling (Suzuki, Sonogashira). This guide focuses on the Vilsmeier-Haack chloroformylation as the primary synthetic route and details downstream functionalization strategies.

Structural & Electronic Properties

The pyrazole ring is an electron-rich 5-membered heterocycle. However, the introduction of the formyl group at C-4 significantly alters its electronic landscape.

- C-4 Position: Highly electrophilic due to the aldehyde. It is the preferred site for nucleophilic attack by amines or active methylene compounds.

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- C-3 Position: The halogen atom here is activated for transition-metal catalyzed cross-coupling. While less reactive toward direct

  than 2- or 4-halopyridines, the electron-withdrawing nature of the adjacent C-4 formyl group enhances the lability of the C-3 halogen, enabling substitution under specific conditions.

Synthetic Architectures: The Chloroformylation Route

The most robust method for synthesizing 3-chloro-1-phenyl-1H-pyrazole-4-carbaldehyde is the Vilsmeier-Haack chloroformylation of 1-phenyl-3-pyrazolone (or 3-hydroxypyrazole). This "one-pot" reaction achieves two transformations simultaneously: formylation at C-4 and conversion of the C-3 hydroxyl/keto group to a chloride.

Reaction Mechanism

The reaction proceeds via the formation of a Vilsmeier reagent (chloromethyleneiminium salt) from DMF and

.[1]

- Activation: The pyrazolone oxygen attacks the Vilsmeier reagent, converting the C-3 carbonyl/hydroxyl into a leaving group (phosphorodichloridate or chloroiminium species).
- Substitution: Chloride ion attacks C-3, displacing the oxygen leaving group (generating the 3-Cl bond).
- Formylation: A second equivalent of Vilsmeier reagent attacks the electron-rich C-4 position.
- Hydrolysis: Aqueous workup hydrolyzes the C-4 iminium salt to the aldehyde.

Visualization: Synthesis Workflow

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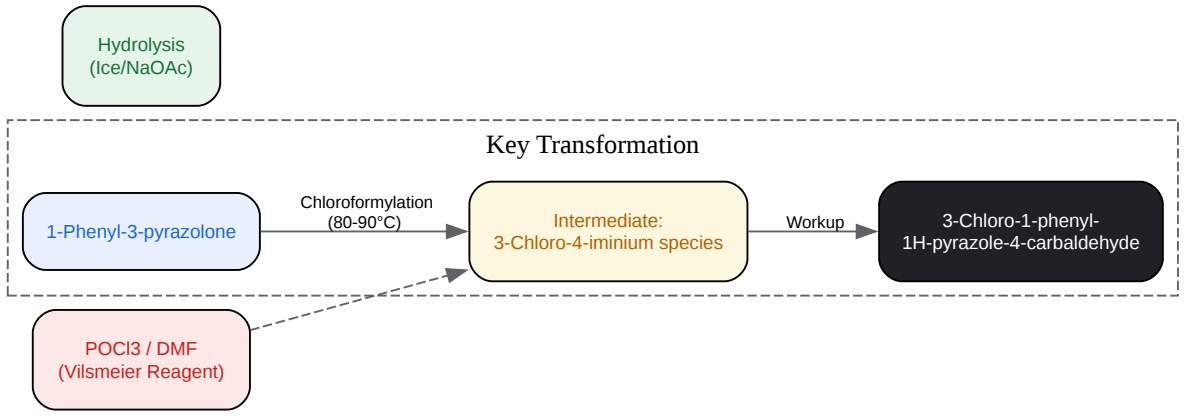

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Figure 1: One-pot Vilsmeier-Haack chloroformylation converting pyrazolone to 3-chloropyrazole-4-carbaldehyde.

Experimental Protocol: Synthesis of 3-Chloro-1-phenyl-1H-pyrazole-4-carbaldehyde

- Reagents: 1-Phenyl-3-pyrazolone (10 mmol),

  (30 mmol), DMF (excess/solvent).

- Procedure:

  - Place dry DMF (10 mL) in a round-bottom flask cooled to 0°C in an ice bath.
  - Add

    (2.8 mL, 30 mmol) dropwise with stirring. Allow the Vilsmeier reagent (white solid/slurry) to form over 15–20 minutes.
  - Add 1-phenyl-3-pyrazolone (1.6 g, 10 mmol) portion-wise to the mixture.
  - Remove the ice bath and heat the reaction mixture to 80–90°C for 4–6 hours. Monitor by TLC (Ethyl Acetate:Hexane 3:7).

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- Cool the mixture to room temperature and pour slowly onto crushed ice (approx. 100 g) with vigorous stirring.
- Neutralize the acidic solution to pH ~7–8 using saturated sodium acetate or

  solution.
- Filter the resulting precipitate, wash with cold water, and recrystallize from ethanol to yield the target aldehyde as pale yellow crystals.

Chemo-selective Functionalization

The 3-halo-4-formyl scaffold allows for divergent synthesis. The aldehyde is typically functionalized first if mild conditions are used, or protected if harsh conditions are required for the C-3 position. However, modern catalysts allow C-3 coupling in the presence of the aldehyde.

Functionalization Pathways

- Path A: C-4 Condensation (Schiff Bases): Reaction with primary amines yields aldimines (Schiff bases), which are potent antimicrobial agents.
- Path B: C-3 Cross-Coupling (Suzuki-Miyaura): The C-3 chloride/bromide reacts with aryl boronic acids to introduce aromatic diversity.
- Path C: C-3 Nucleophilic Substitution (

  ): While less common, the C-3 halogen can be displaced by strong nucleophiles (e.g., thiols, secondary amines) under elevated temperatures or microwave irradiation.

Visualization: Divergent Synthesis

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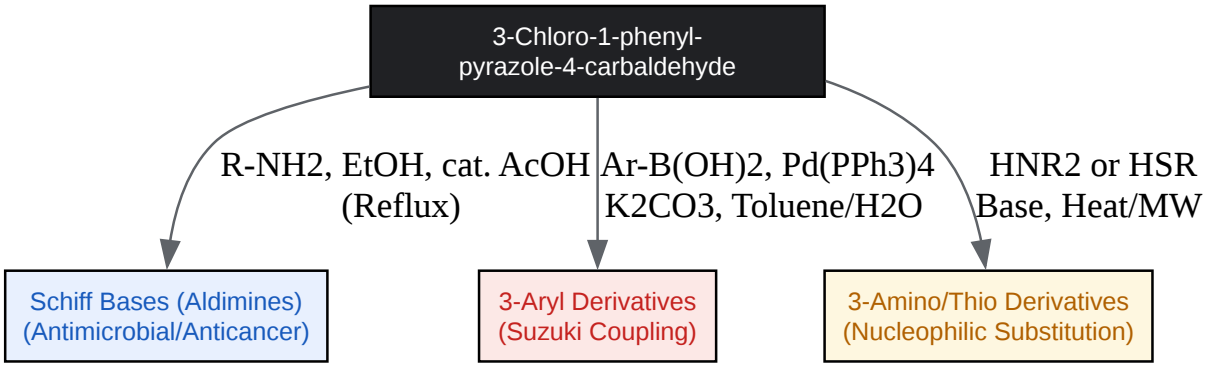

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Figure 2: Divergent functionalization strategy for the 3-halo-4-formyl scaffold.

Medicinal Chemistry Applications & Data

Derivatives of 3-halopyrazole-4-carbaldehydes have demonstrated significant biological activity. [2] The halogen atom often enhances lipophilicity, improving membrane permeability, while the Schiff base linkage (C=N) is critical for binding to biological targets (e.g., DNA gyrase in bacteria).

Comparative Biological Activity (Representative Data)

Note:

values are approximate and based on representative literature comparisons for Schiff base derivatives.

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Derivative Type	Substitution (R)	Target Organism/Cell Line	Activity (/ MIC)	Mechanism Note
Schiff Base	4-Nitroaniline	S. aureus (Bacteria)	12.5 µg/mL	Electron-withdrawing group enhances potency.
Schiff Base	4-Methoxyaniline	E. coli (Bacteria)	25.0 µg/mL	Moderate activity; lower lipophilicity.
3-Aryl (Suzuki)	3-(4-Fluorophenyl)	MCF-7 (Breast Cancer)	5.4 µM	Fluorine enhances metabolic stability.
Chalcone	4-Chloroacetophenone	C. albicans (Fungi)	15.0 µg/mL	Michael acceptor properties of chalcone.

Insight: The "Halogen Effect"

In SAR (Structure-Activity Relationship) studies, the C-3 halogen is not merely a placeholder.

- Steric Bulk: It imposes a specific conformation on the pyrazole ring relative to the N-1 substituent.
- Electronic Modulation: The electronegativity of the halogen (Cl/Br) modulates the electron density of the pyrazole ring, influencing the acidity of the C-5 proton and the electrophilicity of the C-4 aldehyde.

References

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